

Preparing Stock Solutions of GSK-LSD1 Dihydrochloride: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK-LSD1 Dihydrochloride

CAS No.: 1821798-25-7

Cat. No.: B1192839

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of **GSK-LSD1 Dihydrochloride**, a potent and selective inhibitor of lysine-specific demethylase 1 (LSD1). Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for use in various experimental settings.

Compound Information

GSK-LSD1 Dihydrochloride is a small molecule inhibitor of LSD1, an enzyme involved in histone demethylation and transcriptional regulation. It is a valuable tool for studying the biological roles of LSD1 in various physiological and pathological processes, including cancer.

Table 1: Properties of **GSK-LSD1 Dihydrochloride**

Property	Value	Reference
Synonyms	GSK-LSD1 (trans-racemic) dihydrochloride, rel-N- [(1R,2S)-2- Phenylcyclopropyl]-4- Piperidinamine hydrochloride (1:2)	[1]
CAS Number	1431368-48-7, 2102933-95-7	[1][2]
Molecular Formula	C ₁₄ H ₂₀ N ₂ · 2HCl	[1][2]
Molecular Weight	289.24 g/mol	[1][3]
Appearance	White to beige crystalline solid/powder	[1]
Purity	≥98% (HPLC)	[1][3]

Solubility Data

The solubility of **GSK-LSD1 Dihydrochloride** can vary depending on the solvent. It is crucial to select the appropriate solvent for your intended application.

Table 2: Solubility of **GSK-LSD1 Dihydrochloride** in Various Solvents

Solvent	Solubility	Reference
Water	20 mg/mL; up to 100 mM	[1][3]
DMSO	≥ 62.5 mg/mL (216.08 mM); up to 100 mM	[3][4]
DMF	1 mg/mL	[2]
Ethanol	0.1 mg/mL	[2]
PBS (pH 7.2)	10 mg/mL	[2]

Note: For DMSO, it is recommended to use a newly opened container as hygroscopic DMSO can impact solubility.[4]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

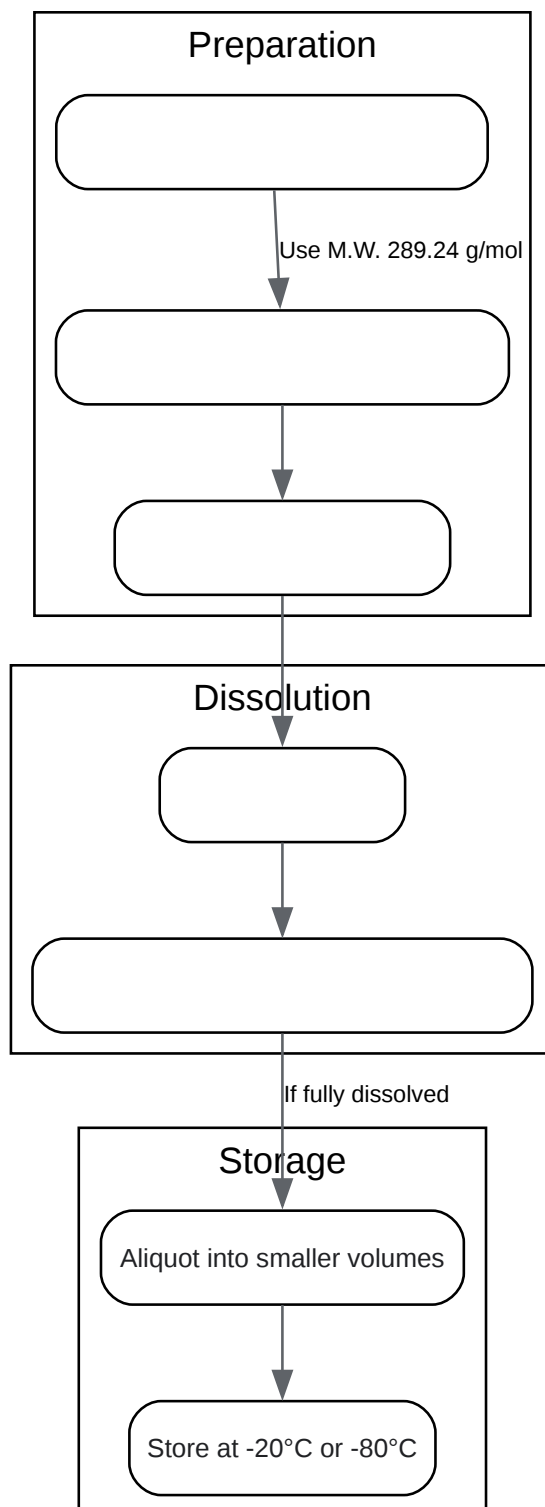
This protocol describes the preparation of a 10 mM stock solution of **GSK-LSD1 Dihydrochloride** in DMSO. This is a commonly used concentration for in vitro experiments.

Materials

- **GSK-LSD1 Dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Workflow for Stock Solution Preparation

Workflow for GSK-LSD1 Dihydrochloride Stock Solution Preparation



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Caption: Workflow for preparing **GSK-LSD1 Dihydrochloride** stock solution.

Step-by-Step Procedure

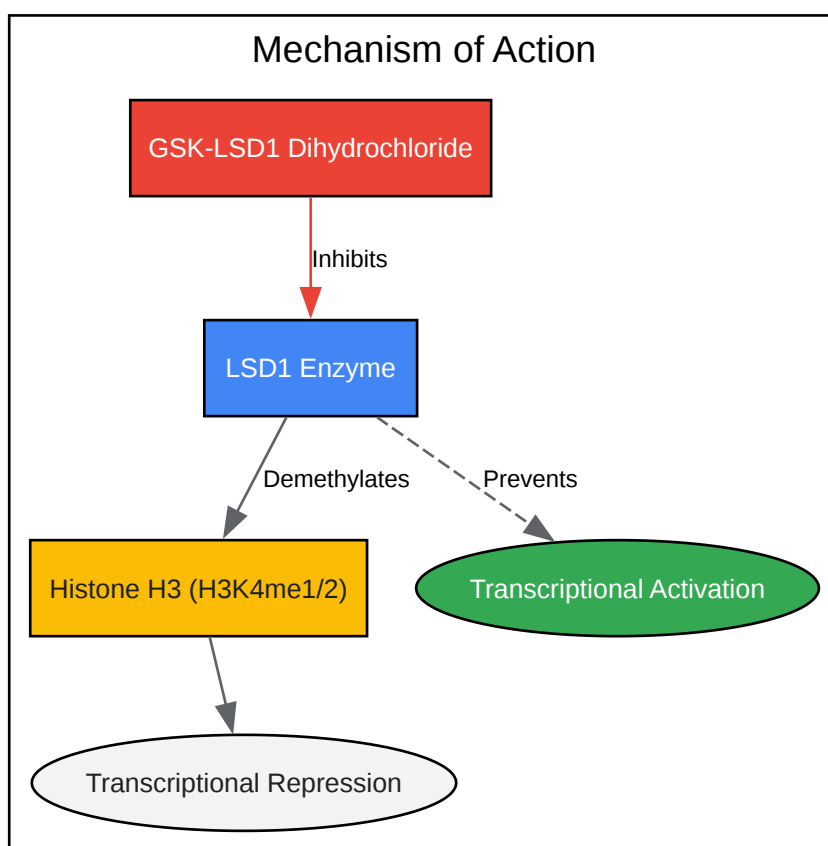
- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle **GSK-LSD1 Dihydrochloride** powder in a chemical fume hood.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **GSK-LSD1 Dihydrochloride** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh 2.89 mg of the compound.
- Calculating Solvent Volume:
 - Use the following formula to calculate the volume of DMSO required: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})}$
 - For 2.89 mg of **GSK-LSD1 Dihydrochloride** to make a 10 mM solution: $\text{Volume (L)} = \frac{0.00289 \text{ g}}{(289.24 \text{ g/mol} \times 0.010 \text{ mol/L})} = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GSK-LSD1 Dihydrochloride** powder.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C or -80°C for long-term storage.[5] **GSK-LSD1 Dihydrochloride** is stable for at least 4 years when stored properly.[2]

Signaling Pathway Context

GSK-LSD1 is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1), an enzyme that plays a crucial role in gene regulation.

Simplified LSD1 Signaling Pathway Inhibition



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Caption: Inhibition of LSD1 by GSK-LSD1 leads to changes in gene expression.

Quality Control

It is recommended to verify the concentration and purity of the prepared stock solution periodically, especially for long-term studies. This can be achieved using techniques such as High-Performance Liquid Chromatography (HPLC).

Safety and Handling

- **GSK-LSD1 Dihydrochloride** should be handled by trained personnel in a laboratory setting.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.
- Avoid inhalation of the powder and contact with skin and eyes.
- Dispose of the compound and any contaminated materials in accordance with institutional and local regulations.

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References

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